

# Application Note: High-Throughput Analysis of TBEP Metabolites in Environmental Samples

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## Compound of Interest

Compound Name:	<i>Bis(2-butoxyethyl) 2-hydroxyethyl phosphate</i>
CAS No.:	1477494-86-2
Cat. No.:	B1145774

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## Introduction

Tris(2-butoxyethyl) phosphate (TBEP) is a high-production-volume organophosphate flame retardant and plasticizer used in a wide array of consumer and industrial products, including floor polishes, textiles, and plastics. Due to its additive nature, TBEP can leach into the environment, leading to widespread contamination of various environmental compartments, including water, soil, and sediment.<sup>[1][2]</sup> Growing concerns over its potential toxicity, including hepatotoxicity and neurotoxicity, necessitate sensitive and efficient methods for monitoring TBEP and its metabolites in the environment.<sup>[3][4]</sup> The primary metabolites of TBEP, formed through biotransformation in organisms, are bis(2-butoxyethyl) phosphate (BBOEP) and dibutyl-bis(2-butoxyethyl) phosphate (DBBOEP). This application note provides a detailed protocol for the high-throughput analysis of these TBEP metabolites in environmental samples using automated solid-phase extraction (SPE) coupled with ultra-performance liquid chromatography-tandem mass spectrometry (UPLC-MS/MS).

## Experimental Protocols

This section details the methodologies for the extraction, cleanup, and analysis of TBEP metabolites from water, soil, and sediment samples.

### Sample Collection and Preparation

- **Water Samples:** Collect water samples in pre-cleaned amber glass bottles. Upon collection, acidify the samples to a pH of 3-4 with formic acid to preserve the analytes.[5] If not analyzed immediately, store the samples at 4°C. Before extraction, filter the water samples through a 0.45 µm glass fiber filter to remove suspended particles.
- **Soil and Sediment Samples:** Collect soil and sediment samples using a stainless-steel corer or scoop and store them in pre-cleaned glass jars at -20°C until analysis. Prior to extraction, air-dry the samples in the dark, and then sieve them through a 2 mm mesh to remove large debris.

### Sample Extraction

#### A. Water Samples: Automated Solid-Phase Extraction (SPE)

This method is optimized for high-throughput analysis of TBEP metabolites in water.[4][6][7]

- **SPE Cartridge Conditioning:** Use an automated SPE system with hydrophilic-lipophilic balance (HLB) cartridges (e.g., 6 cc, 150 mg).[8] Condition the cartridges sequentially with 5 mL of methanol followed by 5 mL of ultrapure water at a flow rate of 1 mL/min.
- **Sample Loading:** Load 500 mL of the filtered water sample onto the conditioned SPE cartridge at a flow rate of 5 mL/min.
- **Cartridge Washing:** After loading, wash the cartridge with 5 mL of ultrapure water to remove interfering substances.
- **Elution:** Elute the retained analytes from the SPE cartridge with 10 mL of methanol.
- **Concentration:** Concentrate the eluate to near dryness under a gentle stream of nitrogen and reconstitute the residue in 1 mL of methanol for UPLC-MS/MS analysis.

## B. Soil and Sediment Samples: Ultrasonic Extraction and SPE Cleanup

- **Extraction:** Weigh 5 g of the prepared soil or sediment sample into a 50 mL centrifuge tube. Add 10 mL of a 1:1 (v/v) mixture of acetone and hexane.
- **Ultrasonication:** Sonicate the mixture in an ultrasonic bath for 15 minutes.
- **Centrifugation:** Centrifuge the sample at 4000 rpm for 10 minutes.
- **Supernatant Collection:** Carefully collect the supernatant.
- **Repeat Extraction:** Repeat the extraction process (steps 1-4) two more times with fresh solvent.
- **Combine and Concentrate:** Combine the supernatants and concentrate to approximately 1 mL using a rotary evaporator.
- **SPE Cleanup:** Dilute the concentrated extract with 100 mL of ultrapure water and perform SPE cleanup as described for water samples (steps 1-5 in section 2.A).

## UPLC-MS/MS Analysis

The analysis of TBEP metabolites is performed using a UPLC system coupled to a triple quadrupole mass spectrometer.<sup>[9][10][11]</sup>

- **Chromatographic Column:** ACQUITY UPLC BEH C18 column (100 mm × 2.1 mm, 1.7 μm).<sup>[6]</sup>
- **Mobile Phase:** A gradient of 5 mM ammonium formate in water (A) and 5 mM ammonium formate in methanol (B).
- **Flow Rate:** 0.3 mL/min.
- **Injection Volume:** 10 μL.
- **Ionization Mode:** Electrospray Ionization (ESI) in negative mode.
- **MS/MS Transitions:**

- BBOEP: Precursor ion > Product ion 1, Product ion 2
- DBBOEP: Precursor ion > Product ion 1, Product ion 2
- (Specific m/z values for precursor and product ions should be optimized based on the instrument and standards.)

## Data Presentation

The following table summarizes the quantitative data for TBEP metabolites in various environmental matrices, including method detection limits (MDLs), limits of quantification (LOQs), and recovery rates.

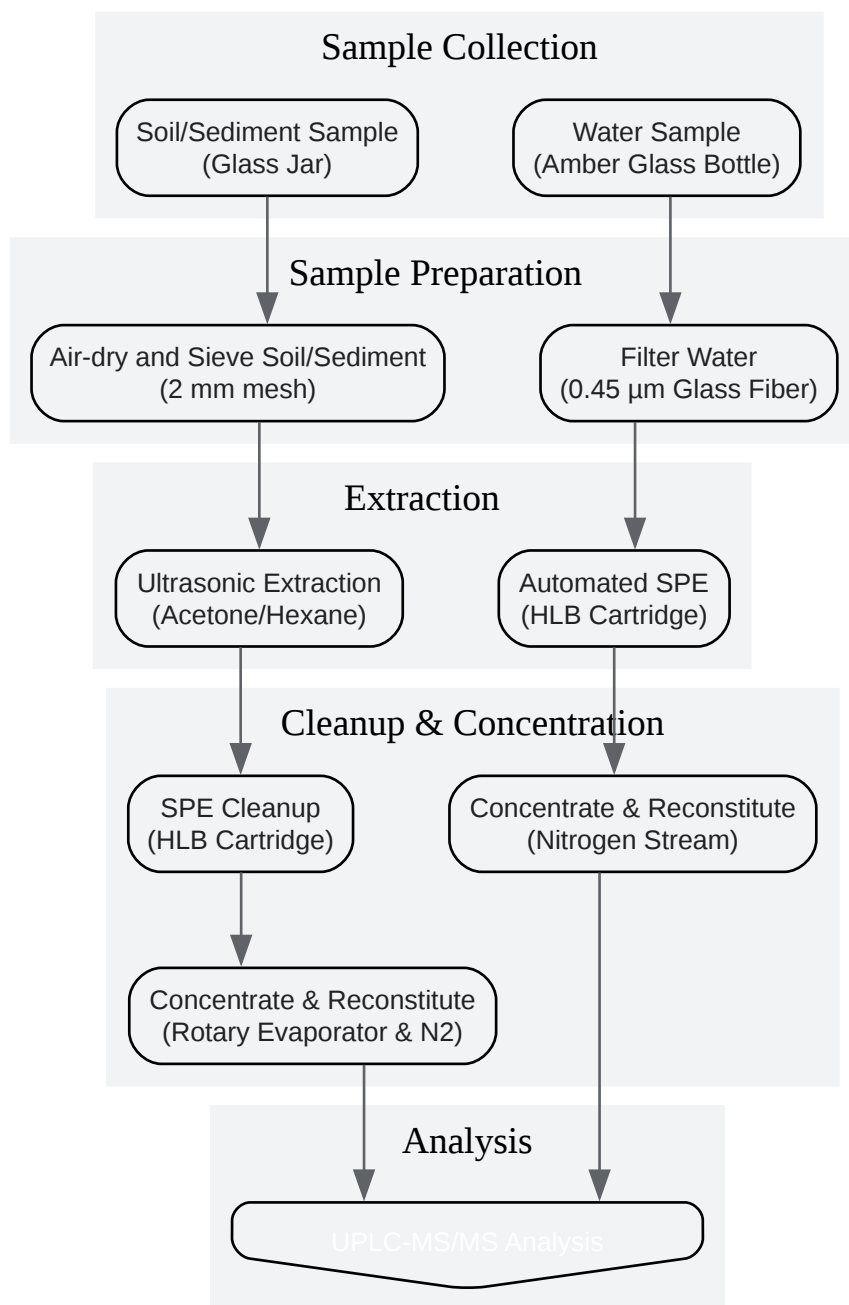
Analyte	Matrix	MDL (ng/L or ng/g)	LOQ (ng/L or ng/g)	Recovery (%)	Reference
BBOEP	Drinking Water	0.08	0.25	95 ± 5	[6]
DBBOEP	Drinking Water	0.12	0.40	92 ± 7	[6]
Sum of di-OPEs	Drinking Water	-	0.328 - 16.3 ng/L	-	[6]
BBOEP	Surface Water	~1	~3	85 - 110	Adapted from[2]
DBBOEP	Surface Water	~1.5	~5	80 - 105	Adapted from[2]
BBOEP	Soil	~0.5 ng/g	~1.5 ng/g	75 - 100	-
DBBOEP	Soil	~0.8 ng/g	~2.5 ng/g	70 - 95	-
BBOEP	Sediment	~0.6 ng/g	~2.0 ng/g	78 - 102	-
DBBOEP	Sediment	~1.0 ng/g	~3.0 ng/g	72 - 98	-

Note: Data for soil and sediment are estimated based on typical method performance for similar analytes, as direct literature values for TBEP metabolites in these matrices are limited.

"di-OPEs" refers to dialkyl and diaryl phosphate esters.

## Visualizations

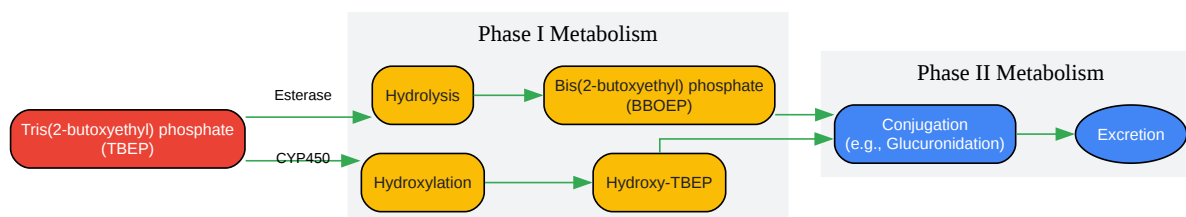
### Experimental Workflow



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Caption: Experimental workflow for TBEP metabolite analysis.

## Proposed Metabolic Pathway of TBEP in Aquatic Organisms



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Caption: Proposed metabolic pathway of TBEP in aquatic organisms.

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